Application Notes and Protocols for H3B-6545 in In Vitro Cell Culture

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Compound of Interest

Compound Name:	*H3B-6545*
CAS No.:	*2052130-80-8*
Cat. No.:	*B607912*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

H3B-6545 is a pioneering, orally bioavailable selective estrogen receptor covalent antagonist (SERCA).[1] It uniquely inactivates both wild-type and mutant estrogen receptor alpha (ERα) by forming a covalent bond with a cysteine residue (C530) within the receptor's ligand-binding domain.[2][3] This distinct mechanism of action leads to the inhibition of ERα activity and the subsequent suppression of growth in ERα-positive cancer cells.[4] **H3B-6545** has demonstrated potent anti-tumor activity in preclinical models and is under investigation in clinical trials for the treatment of ER-positive, HER2-negative breast cancer.[5][6][7]

These application notes provide detailed protocols for the in vitro use of **H3B-6545** in cell culture, focusing on key assays to characterize its biological activity.

Data Presentation

In Vitro Potency of **H3B-6545** in Breast Cancer Cell Lines

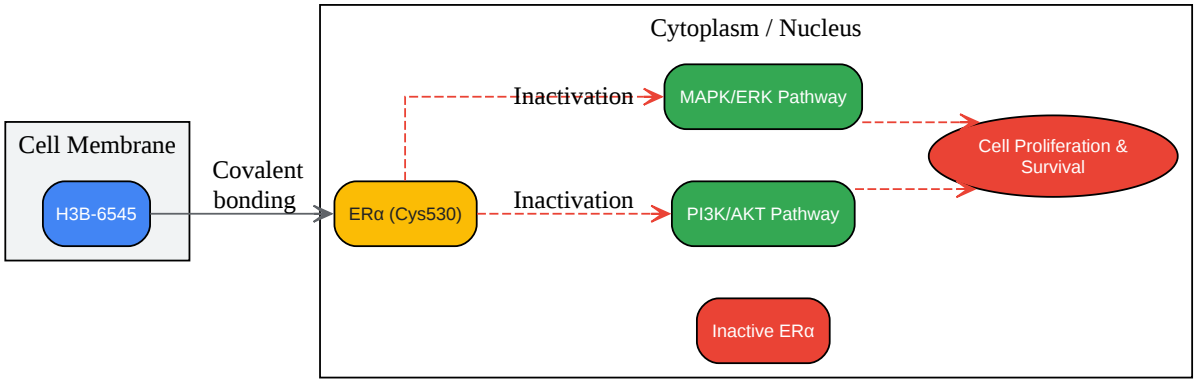
The following table summarizes the half-maximal growth inhibition (GI_{50}) values of **H3B-6545** in various ERα-positive breast cancer cell lines, demonstrating its potent anti-proliferative activity.

Cell Line	GI_{50} (nM)
MCF7	0.3 - 0.4
CAMA-1	0.2
BT483	0.5
HCC1428	1.0
T47D	5.2

Note: Data compiled from publicly available preclinical data.[4] Actual results may vary depending on experimental conditions.

Signaling Pathway

H3B-6545 acts as a potent antagonist of Estrogen Receptor Alpha (ERα). Upon binding, it covalently modifies cysteine 530 in the ligand-binding domain of ERα, leading to its inactivation. This prevents the downstream activation of signaling pathways crucial for the proliferation and survival of ERα-dependent cancer cells, such as the PI3K/AKT and MAPK/ERK pathways.[1]



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Caption: **H3B-6545** covalently inactivates ERα, blocking downstream signaling.

Experimental Protocols

Cell Viability Assay

This protocol describes how to measure the effect of **H3B-6545** on the proliferation of ERα-positive breast cancer cells using a standard tetrazolium-based (MTT/MTS) or resazurin-based assay.

Materials:

- ERα-positive breast cancer cell lines (e.g., MCF-7, T47D)
- Complete growth medium (e.g., DMEM or RPMI-1640 with 10% FBS)
- **H3B-6545**
- DMSO (vehicle control)
- 96-well plates
- MTT, MTS, or Resazurin reagent
- Solubilization solution (for MTT assay)
- Plate reader

Protocol:

- Cell Seeding:
  - Trypsinize and count cells.
  - Seed cells in a 96-well plate at a density of 2 x 10^4 to 5 x 10^4 cells/well in 100 µL of complete growth medium.[4][8]

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- Incubate overnight at 37°C in a 5% CO_2 incubator to allow for cell attachment.

- Compound Treatment:
  - Prepare a stock solution of **H3B-6545** in DMSO.
  - Perform serial dilutions of **H3B-6545** in complete growth medium to achieve the desired final concentrations (e.g., 0.1 nM to 1 µM).
  - Include a vehicle control (DMSO) at a concentration equivalent to the highest **H3B-6545** concentration.
  - Carefully remove the medium from the wells and add 100 µL of the medium containing the different concentrations of **H3B-6545** or vehicle.
  - Incubate for the desired treatment duration (e.g., 72 hours).

- Viability Measurement:
  - For MTT assay: Add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C. Add 100 µL of solubilization solution and incubate overnight at 37°C.
  - For MTS/Resazurin assay: Add 20 µL of MTS or resazurin solution to each well and incubate for 1-4 hours at 37°C.
  - Read the absorbance or fluorescence on a plate reader at the appropriate wavelength.

- Data Analysis:
  - Subtract the background absorbance/fluorescence from all readings.
  - Normalize the data to the vehicle-treated control wells (set as 100% viability).
  - Plot the percentage of cell viability against the log concentration of **H3B-6545** to determine the GI_{50} value.

Western Blot for ERα Degradation

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This protocol outlines the procedure to assess the effect of **H3B-6545** on ERα protein levels via Western blotting.

Materials:

- ERα-positive breast cancer cell lines
- Complete growth medium
- **H3B-6545**
- DMSO
- 6-well plates
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against ERα
- Primary antibody against a loading control (e.g., β-actin, GAPDH)
- HRP-conjugated secondary antibody
- ECL substrate
- Chemiluminescence imaging system

Protocol:

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- Cell Culture and Treatment:
  - Seed cells in 6-well plates and allow them to attach overnight.
  - Treat cells with various concentrations of **H3B-6545** (e.g., 1, 10, 100 nM) or vehicle (DMSO) for a specified time (e.g., 24 hours).
- Cell Lysis and Protein Quantification:
  - Wash cells with ice-cold PBS.
  - Add ice-cold lysis buffer, scrape the cells, and collect the lysate.
  - Incubate on ice for 30 minutes, then centrifuge to pellet cell debris.
  - Determine the protein concentration of the supernatant using a BCA assay.
- Sample Preparation and SDS-PAGE:
  - Normalize protein concentrations for all samples.
  - Mix the protein lysate with Laemmli sample buffer and boil for 5 minutes.
  - Load equal amounts of protein (20-30 µg) onto an SDS-PAGE gel and run the gel.
- Western Blotting:
  - Transfer the separated proteins to a PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary anti-ERα antibody overnight at 4°C.
  - Wash the membrane with TBST.
  - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane again with TBST.

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- Apply ECL substrate and visualize the protein bands using a chemiluminescence imaging system.
- Strip the membrane and re-probe with an antibody against a loading control.

- Data Analysis:
  - Quantify the band intensities using densitometry software.
  - Normalize the ERα band intensity to the corresponding loading control band intensity.
  - Compare the normalized ERα levels in **H3B-6545**-treated samples to the vehicle-treated control.

ERα Luciferase Reporter Assay

This protocol is for measuring the antagonist activity of **H3B-6545** on ERα-mediated gene transcription using a luciferase reporter assay.

Materials:

- Cells stably or transiently co-transfected with an ERα expression vector and an estrogen-responsive element (ERE)-luciferase reporter vector (e.g., T47D-KBluc cells).[9]
- Cell culture medium
- **H3B-6545**
- 17β-Estradiol (E2)
- DMSO
- 96-well white, clear-bottom plates
- Luciferase assay reagent
- Luminometer

Protocol:

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- Cell Seeding:
  - Seed the reporter cells in a 96-well white, clear-bottom plate in their appropriate growth medium.
  - Incubate overnight to allow for cell attachment.
- Compound Treatment:
  - Prepare serial dilutions of **H3B-6545** in the appropriate medium.
  - Co-treat the cells with a fixed, sub-maximal concentration of E2 (e.g., 0.1 nM) and varying concentrations of **H3B-6545**.
  - Include controls: vehicle only, E2 only, and **H3B-6545** only.
  - Incubate for 16-24 hours at 37°C.
- Luciferase Activity Measurement:
  - Equilibrate the plate to room temperature.
  - Add the luciferase assay reagent to each well according to the manufacturer's instructions.
  - Measure the luminescence using a luminometer.
- Data Analysis:
  - Subtract the background luminescence.
  - Normalize the luciferase activity to the E2-only treated wells (set as 100% activity).
  - Plot the percentage of luciferase activity against the log concentration of **H3B-6545** to determine the IC_{50} value for ERα antagonism.

Experimental Workflow

The following diagram illustrates a typical workflow for the in vitro characterization of **H3B-6545**.

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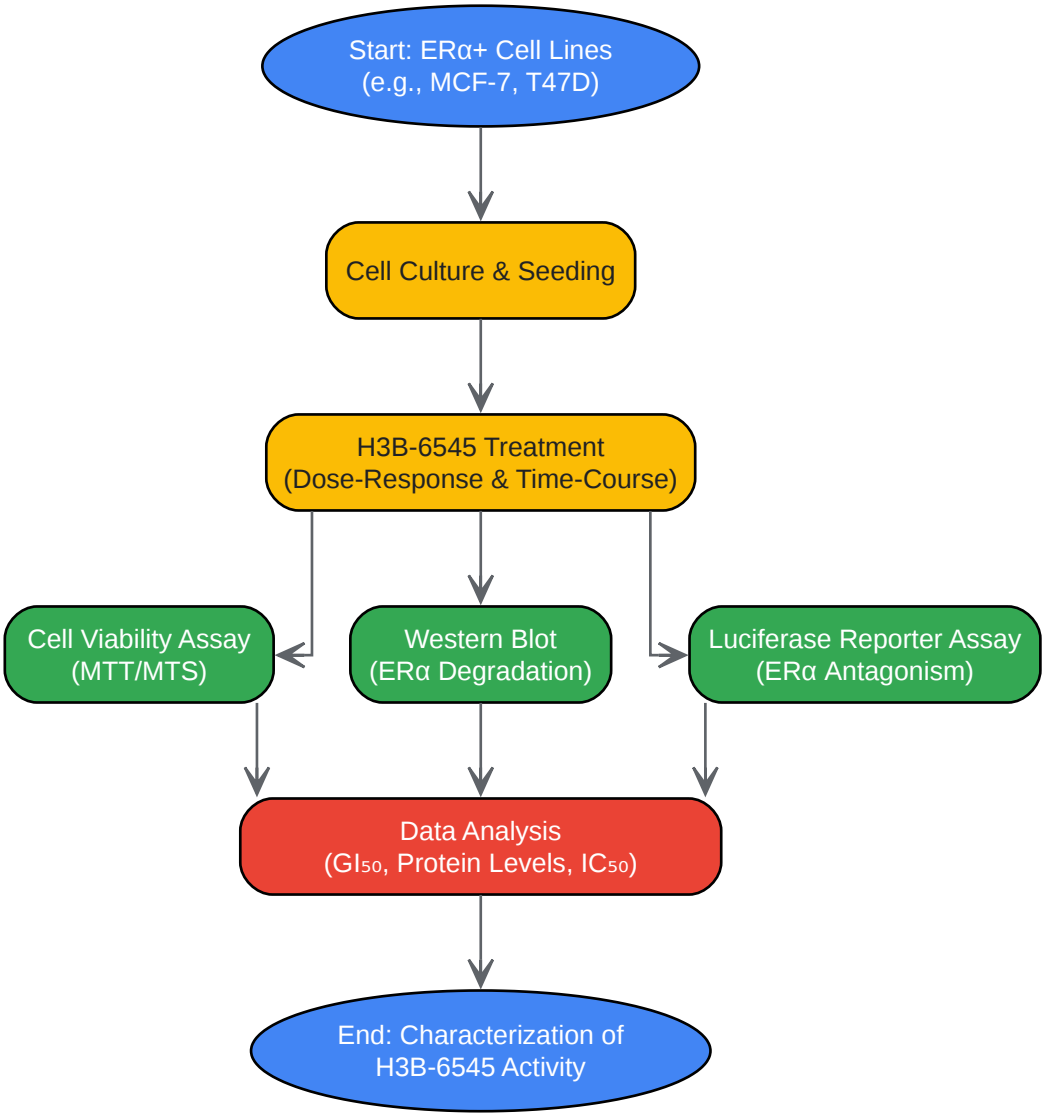

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